

Application Notes and Protocols for Acetylcedrene in Perfumery and Fine Fragrances

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Compound of Interest

Compound Name: **Acetylcedrene**

Cat. No.: **B1664338**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Acetylcedrene**, a synthetic fragrance ingredient, and its application in perfumery and fine fragrances. The information is intended for researchers, scientists, and professionals involved in fragrance development.

Introduction to Acetylcedrene

Acetylcedrene, also known as Methyl Cedryl Ketone, is a widely used synthetic aromatic compound valued for its rich, warm, and persistent woody and ambery scent profile.^[1] It is a colorless to pale yellow liquid with a strong and long-lasting aroma.^[2] Chemically, it is an unsaturated ketone with a bridged ring structure.^[2] Its excellent tenacity and diffusive properties make it a valuable fixative and enhancer in a variety of fragrance formulations.^[1]

Odor Profile: Woody, ambery, musky, with hints of cedar.^{[3][4][5]}

Quantitative Data

The following tables summarize the key quantitative data for **Acetylcedrene**, facilitating its effective use in fragrance formulations.

Table 1: Physical and Chemical Properties of **Acetylcedrene**

Property	Value	Reference
CAS Number	32388-55-9	[1] [6]
Molecular Formula	C17H26O	[6] [7]
Molecular Weight	246.39 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[2] [3] [7]
Specific Gravity (20°C)	0.996 - 1.010	[5]
Refractive Index (20°C)	1.517 - 1.521	[5]
Boiling Point	348 - 349 °C (estimated)	[5]
Flash Point	156.11 °C (TCC)	[5]
Solubility	Soluble in alcohol; Insoluble in water	[2] [5]
Substantivity on paper	400 hours	[5]

Table 2: Toxicological Data for **Acetylcedrene**

Endpoint	Value	Reference
LD50 Oral (rat)	> 5.2 ml/kg	[6]
LD50 Dermal (rabbit)	> 2 g/kg	[6]
Genotoxicity	Not genotoxic	[8]
Repeated Dose Toxicity (NOAEL)	20.28 mg/kg/day	[8]

Applications in Fragrance Formulations

Acetylcedrene is a versatile ingredient used across a wide range of product categories.[\[1\]](#)[\[9\]](#)

- Fine Fragrances: It serves as a cornerstone in many fine fragrance compositions, particularly in masculine and unisex scents, providing a sophisticated woody and ambery base note.[\[1\]](#)

- Personal Care Products: Due to its stability and pleasant aroma, it is incorporated into soaps, detergents, shampoos, lotions, creams, and deodorants.[1][2][9]
- Home Fragrances: It is used in air fresheners, candles, and diffusers to create a warm and inviting atmosphere.[9]

Function in a Composition:

- Fixative: Its low volatility and high substantivity help to anchor more volatile top and middle notes, increasing the overall longevity of the fragrance.[1][7]
- Enhancer/Modifier: It can boost and round out the overall aroma profile, adding depth and complexity.[1][7] It blends well with other woody, balsamic, and mossy notes.[2]

Experimental Protocols

The following are generalized protocols for evaluating the performance of fragrances containing **Acetylcedrene**.

4.1. Protocol for Evaluating Fragrance Tenacity on Skin

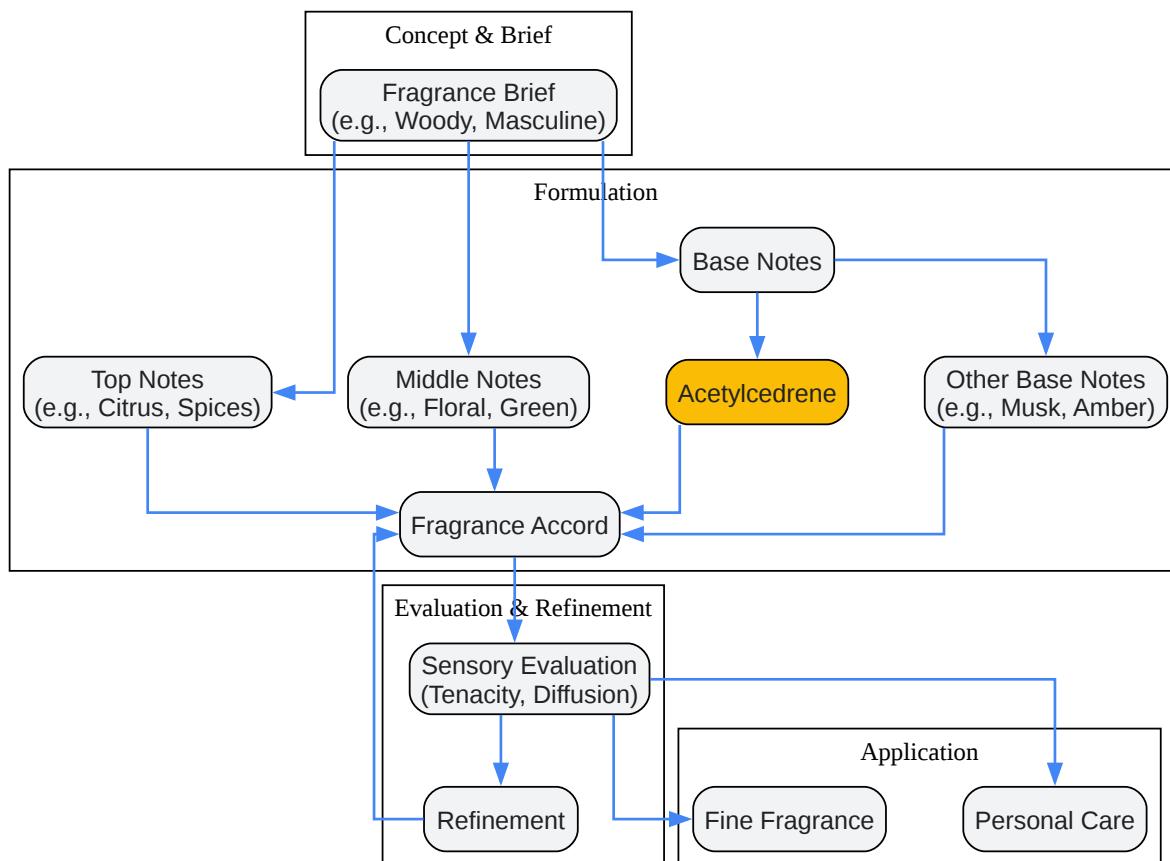
- Panelist Selection: Recruit a panel of at least 10 trained sensory analysts.
- Sample Preparation: Prepare a 10% solution of the fragrance oil containing **Acetylcedrene** in ethanol. Prepare a control sample without **Acetylcedrene**.
- Application: Apply 0.1 ml of the test fragrance and the control to separate, marked areas on the panelists' forearms.
- Evaluation: Have panelists evaluate the intensity of the fragrance at regular intervals (e.g., 0, 1, 2, 4, 6, 8, and 24 hours) on a scale of 0 (no odor) to 9 (very strong).
- Data Analysis: Plot the average intensity ratings over time for both the test and control fragrances to compare their evaporation profiles and the fixative effect of **Acetylcedrene**.

4.2. Protocol for Stability Testing in a Product Base (e.g., Lotion)

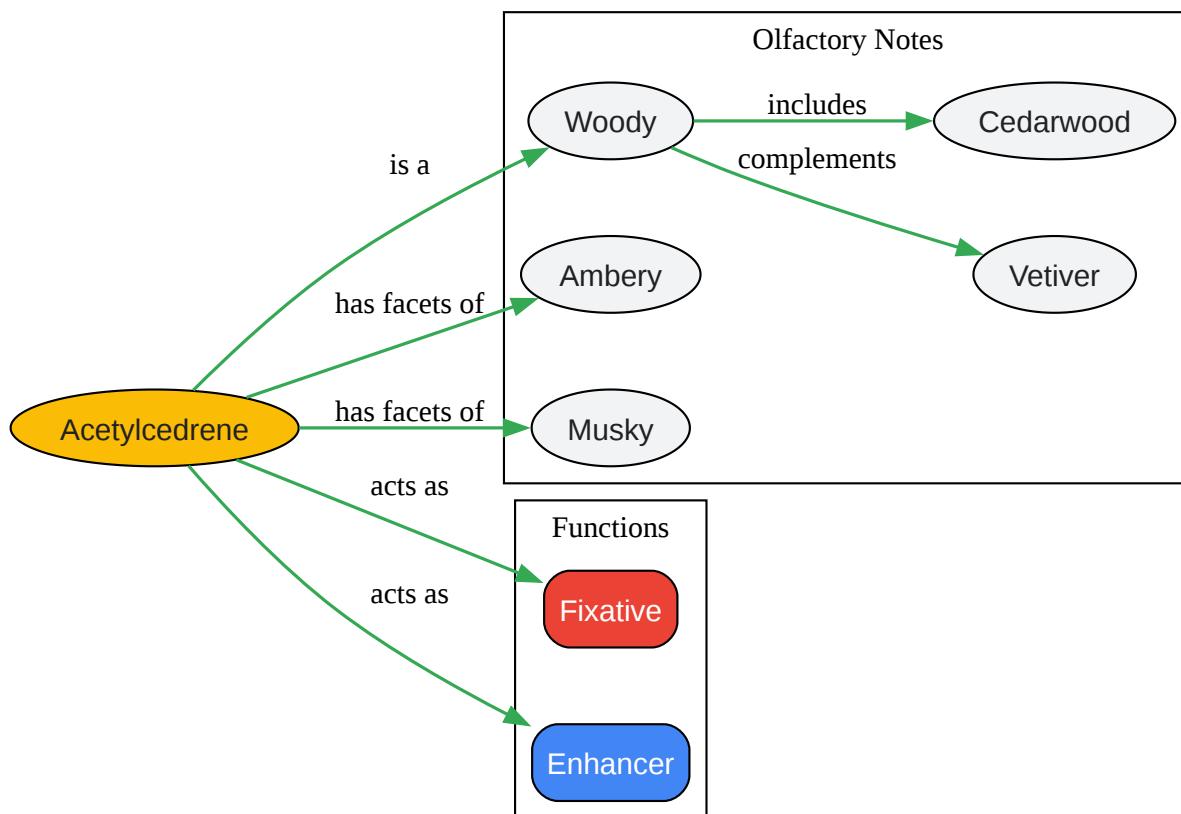
- Sample Preparation: Prepare two batches of the lotion base. Incorporate the fragrance oil with **Acetylcedrene** into one batch at a typical concentration (e.g., 0.5-2.0%). The other batch will serve as an unfragranced control.
- Accelerated Stability Testing: Store samples of both batches under different conditions:
 - Elevated temperature: 40°C for 3 months.
 - UV light exposure: In a UV light cabinet for a specified duration.
 - Room temperature (as a control).
- Evaluation: At regular intervals (e.g., 1, 2, and 3 months), evaluate the samples for any changes in:
 - Odor: Compare the odor of the aged samples to a fresh sample.
 - Color: Visually inspect for any color changes.
 - pH: Measure the pH of the lotion.
 - Viscosity: Measure the viscosity using a viscometer.
- Data Analysis: Document any significant changes in the parameters over time to assess the stability of the fragrance in the product base.

Diagrams

The following diagrams illustrate the role and relationships of **Acetylcedrene** in fragrance creation.

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Caption: Workflow of fragrance creation incorporating **Acetylcedrene**.

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Caption: Logical relationships of **Acetylcedrene** with other fragrance notes and functions.

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